

CP-84364: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CP-84364

Cat. No.: B1669571

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An In-depth Examination of the Chemical Properties, Biological Significance, and Analytical Methodologies for a Key Metabolite of a Potent Renin Inhibitor

Abstract

CP-84364 is the principal hydrolytic cleavage metabolite of the potent renin inhibitor, CP-80,794. As a key molecule in the study of the renin-angiotensin-aldosterone system (RAAS), a thorough understanding of its chemical characteristics, biological context, and analytical determination is crucial for researchers in pharmacology and drug development. This technical guide provides a comprehensive overview of **CP-84364**, including its chemical structure and properties, its role within the RAAS, and detailed experimental protocols for its quantification.

Chemical Structure and Properties

CP-84364, with the IUPAC name 2-[(morpholine-4-carbonyl)amino]-3-phenylpropionic acid, is an organic compound with the chemical formula C₁₄H₁₈N₂O₄.^[1] Its structure features a phenylpropionic acid backbone coupled with a morpholine carboxamide group.

Table 1: Chemical and Physical Properties of **CP-84364**

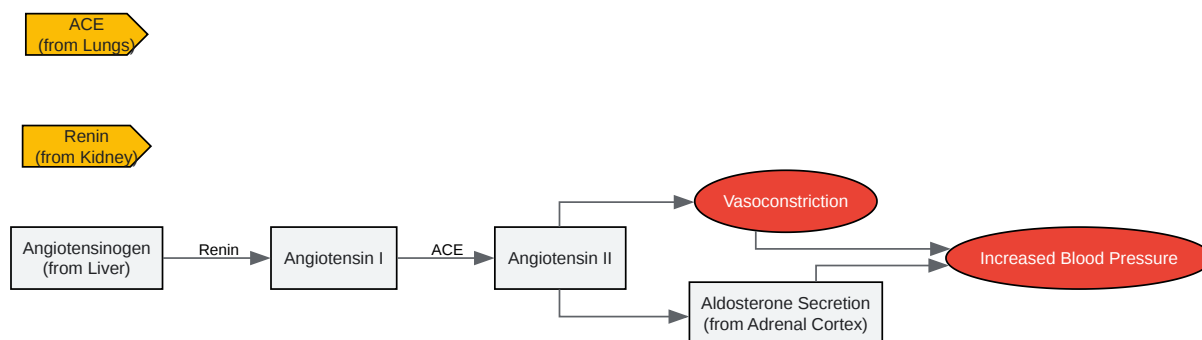
Property	Value	Reference
CAS Number	114457-62-4	[1]
Chemical Formula	C14H18N2O4	[1]
Molecular Weight	278.30 g/mol	[1]
Exact Mass	278.1267 g/mol	[1]
IUPAC Name	2-[(morpholine-4-carbonyl)amino]-3-phenylpropionic acid	[1]
SMILES	<chem>C1=CC=C(C=C1)C--INVALID-LINK--NC(=O)N2CCOCC2</chem>	[1]

Biological Context and Mechanism of Action

CP-84364 is the hydrolytic metabolite of CP-80,794, a potent and orally active renin inhibitor.[2] Renin is a critical enzyme in the renin-angiotensin-aldosterone system (RAAS), which plays a central role in the regulation of blood pressure and electrolyte balance.[1][3][4]

The Renin-Angiotensin-Aldosterone System (RAAS)

The RAAS is a hormonal cascade that begins with the release of renin from the kidneys in response to low blood pressure or decreased sodium concentration.[1][3] Renin cleaves angiotensinogen, a precursor protein produced by the liver, to form angiotensin I. Angiotensin-converting enzyme (ACE), primarily found in the lungs, then converts angiotensin I to the potent vasoconstrictor, angiotensin II. Angiotensin II exerts its effects by binding to AT1 receptors, leading to vasoconstriction, increased aldosterone secretion from the adrenal cortex, and consequently, an increase in blood pressure.[1][4]



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Figure 1: The Renin-Angiotensin-Aldosterone System (RAAS) signaling pathway.

Role of CP-80,794 and CP-84364

CP-80,794 acts as a direct inhibitor of renin, thereby blocking the initial and rate-limiting step of the RAAS cascade. This inhibition prevents the formation of angiotensin I and subsequently angiotensin II, leading to vasodilation and a reduction in blood pressure. **CP-84364** is formed through the hydrolysis of the ester group in CP-80,794. While CP-80,794 is the active renin inhibitor, the monitoring of its metabolite, **CP-84364**, is crucial for pharmacokinetic and pharmacodynamic studies to understand the overall disposition of the drug in the body.

Experimental Protocols

Quantification of CP-84364 in Dog and Human Plasma by HPLC

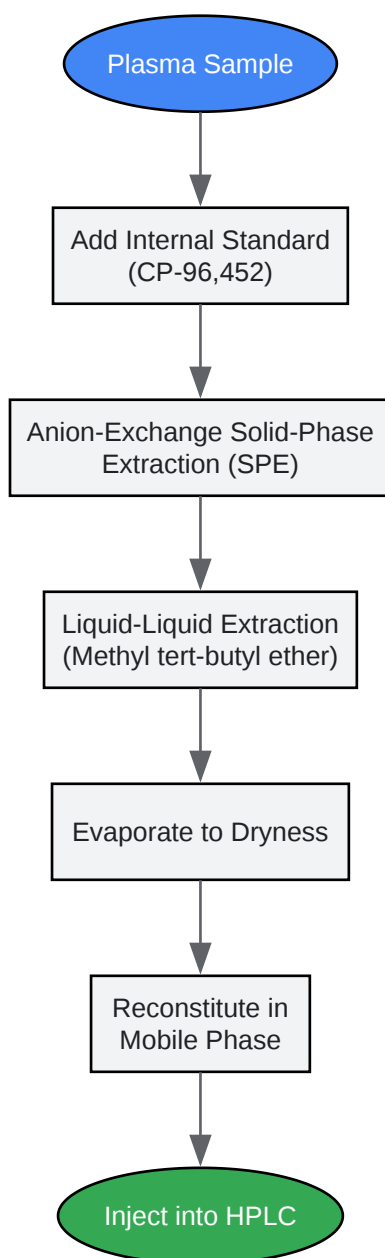
This section details the high-performance liquid chromatography (HPLC) method for the determination of **CP-84364** in plasma, as described by Allen et al. (1997).^[2]

3.1.1. Materials and Reagents

- **CP-84364** reference standard
- CP-96,452 (internal standard, a methoxy derivative of **CP-84364**)

- Methyl tert-butyl ether
- Waters C18 reversed-phase HPLC column
- Anion-exchange solid-phase extraction (SPE) cartridges
- HPLC-grade water and acetonitrile
- UV detector

3.1.2. Sample Preparation Workflow



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Figure 2: Workflow for the preparation of plasma samples for HPLC analysis of **CP-84364**.

3.1.3. Chromatographic Conditions

- Column: Waters C18 reversed-phase column
- Mobile Phase: A suitable gradient of acetonitrile and water
- Detection: UV at 214 nm

- Quantitation Limit: 20 ng/ml
- Linear Range: 0.02 - 2.0 µg/ml ($r^2 > 0.99$)

Table 2: Precision of the HPLC Assay for **CP-84364** in Plasma[2]

Plasma	Intra-assay Precision (%)	Inter-assay Precision (%)
Dog	2.6 - 13.0	1.8 - 20.0
Human	2.6 - 13.0	1.8 - 20.0

The average recovery for both **CP-84364** and the internal standard was reported to be greater than or equal to 75%.[2]

Renin Activity Assay

To assess the biological activity of renin inhibitors like CP-80,794, a renin activity assay is employed. This assay measures the rate of angiotensin I generation from angiotensinogen.

3.2.1. Principle

Plasma samples are incubated at 37°C to allow renin to act on endogenous angiotensinogen, generating angiotensin I. The reaction is stopped, and the amount of angiotensin I produced is quantified, typically by radioimmunoassay (RIA) or enzyme-linked immunosorbent assay (ELISA).

3.2.2. General Protocol Outline

- Sample Collection: Collect blood in EDTA tubes.
- Plasma Separation: Centrifuge to separate plasma.
- Incubation: Incubate plasma at 37°C for a defined period (e.g., 1-3 hours) to allow for angiotensin I generation. A parallel sample is kept at 4°C to serve as a baseline control.
- Reaction Quenching: Stop the enzymatic reaction, often by cooling and adding specific inhibitors.

- Quantification of Angiotensin I: Measure the concentration of angiotensin I in both the 37°C and 4°C samples using a validated immunoassay.
- Calculation: The renin activity is calculated as the difference in angiotensin I concentration between the incubated and baseline samples, expressed as ng/mL/hour.

Synthesis Overview

While a specific, detailed synthesis protocol for **CP-84364** is not readily available in the public domain, its structure suggests a logical synthetic approach based on the coupling of two key building blocks: a protected 3-phenylalanine derivative and a morpholine-4-carbonyl moiety. The synthesis would likely involve standard peptide coupling reactions.

Conclusion

CP-84364 is a significant metabolite in the study of the renin inhibitor CP-80,794. Its chemical properties are well-defined, and robust analytical methods for its quantification in biological matrices have been established. A comprehensive understanding of **CP-84364** is essential for researchers investigating the pharmacokinetics and pharmacodynamics of renin inhibitors and their impact on the renin-angiotensin-aldosterone system. This guide provides a foundational resource for scientists and professionals in the field of drug development and cardiovascular research.

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References

1. CV Physiology | Renin-Angiotensin-Aldosterone System [cvphysiology.com]
2. Quantitation of 4-cyclohexyl-2-hydroxy-3-(3-methylsulfonyl-2-[2-[(morpholine-4-carbonyl)amino]-3-phenylpropionylamino]propionylamino) butyric acid isopropyl ester (CP-80,794), a renin inhibitor, and its hydrolytic cleavage metabolite 2-[(morpholine-4-carbonyl)amino]-3-phenylpropionic acid (CP-84,364) in dog and human plasma by high-performance liquid chromatography [pubmed.ncbi.nlm.nih.gov]

- 3. Physiology, Renin Angiotensin System - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Renin–angiotensin system - Wikipedia [en.wikipedia.org]
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